

# Personal protective equipment for handling Silicon-29

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Silicon-29

Cat. No.: B1244352

[Get Quote](#)

## Essential Safety and Handling Guide for Silicon-29

For Immediate Use by Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Silicon-29**. As a stable, non-radioactive isotope of silicon, **Silicon-29** shares the same chemical hazards as elemental silicon.<sup>[1][2]</sup> The primary risk associated with handling **Silicon-29**, particularly in powder form, is the inhalation of respirable dust, which can lead to serious lung conditions such as silicosis.<sup>[3][4]</sup> Adherence to the following procedures is essential to ensure a safe laboratory environment.

## Quantitative Safety Data

The following tables summarize key quantitative data for **Silicon-29**, based on the properties of elemental silicon and established occupational exposure limits for silica dust.

Physical and Chemical Properties of **Silicon-29**

Property	Value
Chemical Formula	29Si
Molecular Weight	28.976 g/mol <a href="#">[1]</a>
Appearance	White powder <a href="#">[1]</a>
Melting Point	1610 °C <a href="#">[1]</a>
Boiling Point	2355°C
Density	2.6 g/cm³ <a href="#">[1]</a>
Solubility in H <sub>2</sub> O	Insoluble <a href="#">[1]</a>
Flammability	Flammable solid (in powder form)
Auto-Ignition Temp.	780°C (1436°F)

#### Occupational Exposure Limits for Respirable Crystalline Silica

Agency	Exposure Limit (8-hour Time-Weighted Average)
OSHA (PEL)	50 µg/m³ <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>
NIOSH (REL)	0.05 mg/m³ <a href="#">[7]</a> <a href="#">[8]</a>
ACGIH (TLV®)	0.025 mg/m³ (for crystalline silica, α-quartz) <a href="#">[9]</a>

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Silicon-29**, especially in powder form, to minimize exposure.

Body Part	Required PPE	Specifications and Purpose
Respiratory	NIOSH-approved respirator	Essential to prevent inhalation of fine dust particles that can cause silicosis.[3][4] For concentrations up to 0.5 mg/m <sup>3</sup> , an N95, R95, or P95 filter is recommended. For higher concentrations, more protective respirators such as a full-facepiece respirator with N100, R100, or P100 filters are necessary.[10]
Eyes	Safety goggles	Must be close-fitting to protect against airborne particles and potential splashes.[3][4][5]
Hands	Nitrile or neoprene gloves	Protects hands from cuts, abrasions, and potential skin irritation.[4][5][11]
Body	Protective clothing (e.g., lab coat, coveralls)	Long-sleeved garments are required to prevent skin contact with the material.[4][11]

## Operational Plan: Step-by-Step Handling Procedures

### 1. Engineering Controls:

- Ventilation: All work with **Silicon-29** powder must be conducted in a properly ventilated area. A local exhaust ventilation system or a fume hood is highly recommended to minimize dust concentrations in the air.[3]

- Dust Suppression: Where possible, use wet methods (e.g., wet sawing or drilling) to reduce the generation of airborne dust.[3]

## 2. Handling and Storage:

- Avoid Dust Formation: Handle the material carefully to avoid creating dust.
- Storage: Store **Silicon-29** in a cool, dry, well-ventilated area in a tightly sealed container. Keep it away from incompatible substances such as strong oxidizers, acids, and alkalis.[4]
- Ignition Sources: Keep **Silicon-29** powder away from open flames, sparks, and hot surfaces, as it can be flammable.[4] Ensure all equipment is properly grounded to prevent static electricity discharge.[4]

## 3. Hygiene Practices:

- Wash hands and face thoroughly after handling the material.[3]
- Do not eat, drink, or smoke in the work area.[5]
- Remove contaminated clothing immediately and wash it before reuse.[5]

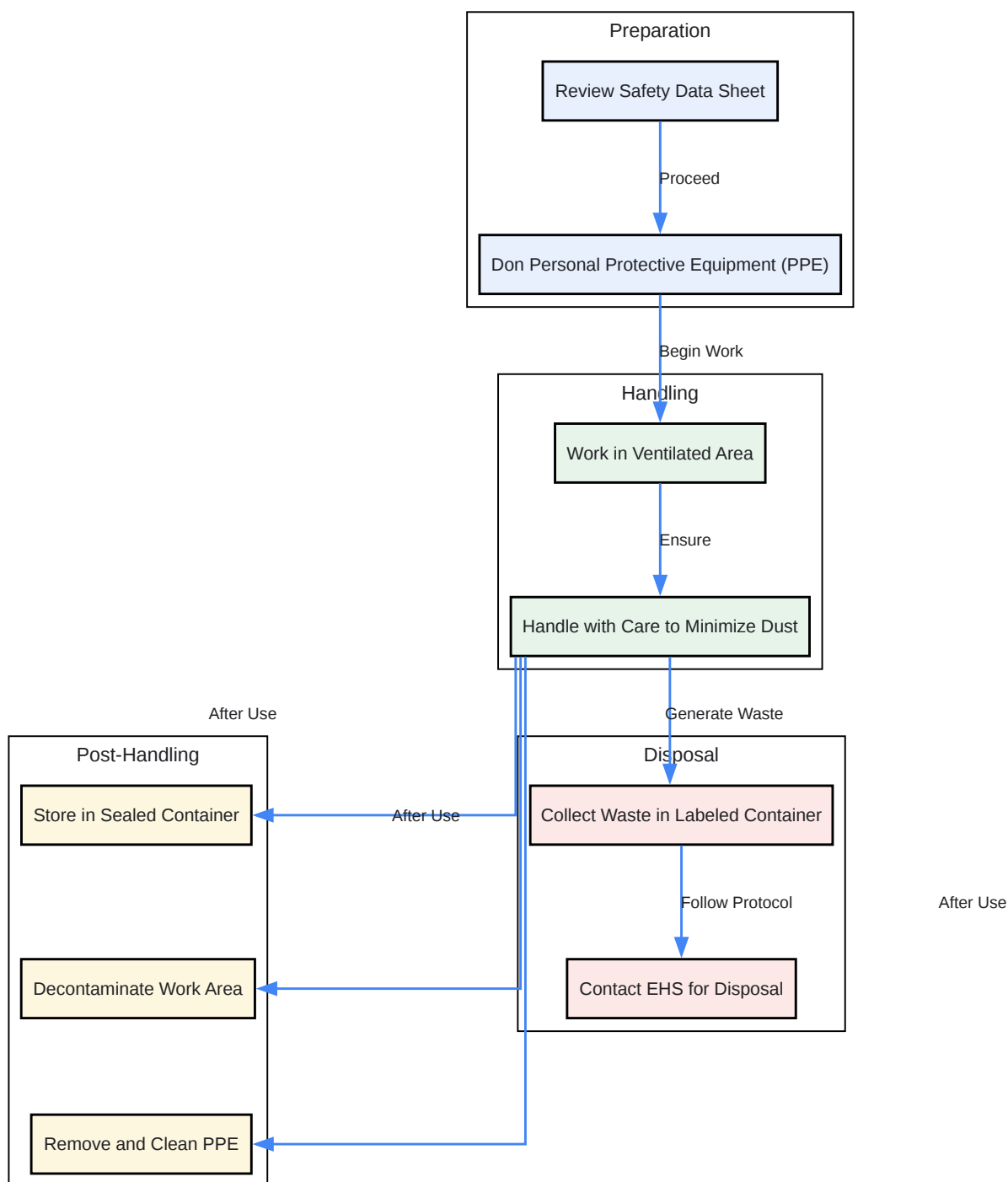
# Disposal Plan

The disposal of **Silicon-29** must comply with all federal, state, and local regulations for chemical waste.

- Waste Characterization: Although **Silicon-29** is a stable, non-radioactive isotope, it is still considered a chemical waste. If it has been mixed with other hazardous materials during experimentation, it must be treated as hazardous waste.
- Containerization: Collect waste **Silicon-29** in a clearly labeled, sealed container. The label should read "Hazardous Waste" and indicate the contents.
- Disposal Method: Do not dispose of **Silicon-29** down the drain or in regular trash. Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor for proper disposal procedures.

## Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **Silicon-29**, from preparation to disposal.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. americanelements.com [americanelements.com]
- 2. Silicon 29 Metal Isotope | EVISA's Materials Database [speciation.net]
- 3. OSHA Lowers Silica PELs [usequantum.com]
- 4. safeopedia.com [safeopedia.com]
- 5. New OSHA Rule Significantly Reduces Permissible Limits for Exposure to Silica Dust [hunton.com]
- 6. Safe Work Practices | Silica | CDC [cdc.gov]
- 7. OSHA & NIOSH Regulations | Silicosis Attorneys & Abogados Protecting Workers' Rights [silicosis.com]
- 8. Silica (crystalline) - IDLH | NIOSH | CDC [cdc.gov]
- 9. Assessment of Occupational Exposure to Dust and Crystalline Silica in Foundries - PMC [pmc.ncbi.nlm.nih.gov]
- 10. CDC - NIOSH Pocket Guide to Chemical Hazards - Silica, crystalline (as respirable dust) [cdc.gov]
- 11. multimedia.3m.com [multimedia.3m.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Silicon-29]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1244352#personal-protective-equipment-for-handling-silicon-29\]](https://www.benchchem.com/product/b1244352#personal-protective-equipment-for-handling-silicon-29)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)